

Physical and chemical properties of Ethyl 4-bromophenylacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4-bromophenylacetate

Cat. No.: B048488

[Get Quote](#)

An In-depth Technical Guide to Ethyl 4-bromophenylacetate

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 4-bromophenylacetate**, tailored for researchers, scientists, and professionals in drug development. This document consolidates key data, experimental protocols, and visualizations to facilitate its use as a versatile building block in organic synthesis.

Chemical Identity

Identifier	Value
IUPAC Name	ethyl 2-(4-bromophenyl)acetate[1]
Synonyms	4-Bromophenylacetic Acid Ethyl Ester, Ethyl p-bromophenylacetate, Ethyl 4-bromobenzeneacetate[2][3][4]
CAS Number	14062-25-0[1][5]
Molecular Formula	C ₁₀ H ₁₁ BrO ₂ [1][6]
Molecular Weight	243.10 g/mol [4][7]
SMILES	CCOC(=O)CC1=CC=C(Br)C=C1[1]
InChI Key	ZFDCWHPNBWPPHG-UHFFFAOYSA-N[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **Ethyl 4-bromophenylacetate** is presented below.

Property	Value	Reference
Appearance	Colorless to white or pale yellow solid or liquid[1][2][8]	Thermo Fisher Scientific, Fisher Scientific, Guidechem
Melting Point	28.0-34.0 °C[1]	Thermo Fisher Scientific
29-31 °C[8][9]	Fisher Scientific	
29-33 °C[5]	ChemicalBook, Sigma-Aldrich	
Boiling Point	88-90 °C at 0.35 mmHg[2][5]	ChemicalBook, Guidechem
144 °C at 11 mmHg[10]	Tokyo Chemical Industry Co., Ltd.	
Density	1.389 ± 0.06 g/cm ³ (Predicted) [5]	ChemicalBook
Flash Point	> 110 °C (> 230 °F)[8]	Fisher Scientific, Sigma-Aldrich
Solubility	Insoluble in water.[9] Soluble in other solvents, though specifics are not detailed.	Fisher Scientific
Refractive Index	1.535[2]	Guidechem
Vapor Pressure	0.00285 mmHg at 25°C[2]	Guidechem

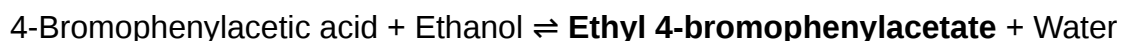
Spectral Data

Spectrum Type	Data Highlights
¹ H NMR	Spectra are available, but peak assignments require further analysis from raw data sources. [11]
¹³ C NMR	Spectral data is available and can be accessed for detailed analysis. [7] [12]
Infrared (IR)	ATR-IR and FTIR spectra have been recorded. [7]
Mass Spectrometry (MS)	GC-MS data is available, with major fragments observed at m/z 105, 169, and 171. [7]

Synthesis Protocol: Fischer Esterification

Ethyl 4-bromophenylacetate is commonly synthesized via the Fischer esterification of 4-bromophenylacetic acid with ethanol, using a strong acid catalyst.

Reaction:



Experimental Protocol:

- Materials:
 - 4-Bromophenylacetic acid
 - Ethanol (absolute)
 - Concentrated Sulfuric Acid
 - Diethyl ether
 - Saturated sodium bicarbonate solution
 - Brine (saturated NaCl solution)

- Anhydrous sodium sulfate
- Procedure:
 - Suspend 4-bromophenylacetic acid (1 equivalent) in ethanol (approximately 1 mL per mmol of acid).^{[5][6]}
 - Slowly add concentrated sulfuric acid (catalytic amount, e.g., 0.04 equivalents) to the suspension.^{[5][6]}
 - Heat the reaction mixture to reflux and maintain for 15-24 hours.^{[5][6]} The progress of the reaction can be monitored by thin-layer chromatography (TLC).
 - Upon completion, allow the mixture to cool to room temperature.
 - Concentrate the mixture under reduced pressure to remove the excess ethanol.^{[5][6]}
 - Dilute the residue with diethyl ether and wash with a saturated sodium bicarbonate solution to neutralize any unreacted acid and the catalyst.^{[5][6]}
 - Separate the organic layer and wash it sequentially with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.^{[5][6]}
 - The product, **Ethyl 4-bromophenylacetate**, can be further purified by vacuum distillation.

Yield: High yields, often in the range of 97-99%, have been reported for this reaction.^{[5][6]}

Reactivity and Applications

Ethyl 4-bromophenylacetate is a valuable intermediate in organic synthesis, primarily due to its two reactive sites: the ester group and the aryl bromide.

- **Ester Group:** The ester can be hydrolyzed to the corresponding carboxylic acid or can be modified through various esterification and amidation reactions.

- Aryl Bromide: The bromine atom on the phenyl ring is amenable to a wide range of cross-coupling reactions, such as Suzuki and Heck couplings, allowing for the introduction of diverse substituents and the construction of more complex molecules.^[2] It can also undergo nucleophilic aromatic substitution reactions.

This dual reactivity makes it a key building block in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.^{[2][13]} For instance, it is used in the preparation of selective lysophosphatidic acid (LPA) receptor-1 antagonists.^[5]

Safety and Handling

Hazard Identification:

- Harmful if swallowed.^{[7][8]}
- Causes serious eye irritation.^{[7][8]}
- May cause skin and respiratory irritation.^{[4][7]}

Stability and Reactivity:

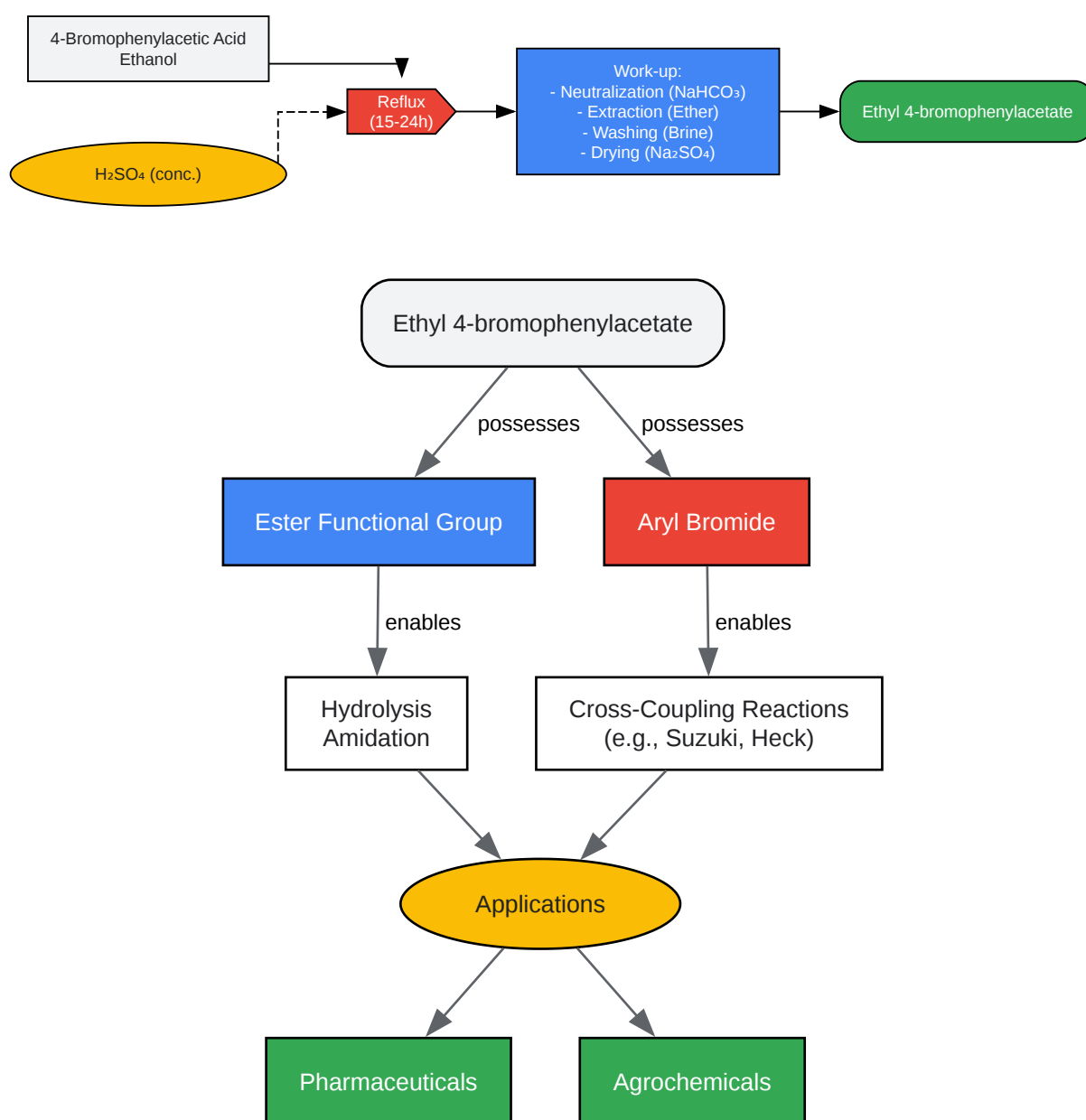
- Stable under normal conditions.^{[8][9]}
- Incompatible with strong oxidizing agents.^{[8][9]}
- Hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen halides.^{[8][9]}

Handling Recommendations:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^[8]
- Handle in a well-ventilated area or under a chemical fume hood.^[14]
- Avoid contact with skin, eyes, and clothing.^[8]
- Store in a cool, dry place in a tightly sealed container.^[5]

Visualizations

The following diagrams illustrate the synthesis workflow and the logical relationship of its applications.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 4-bromophenylacetate, 98% 100 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 2. guidechem.com [guidechem.com]
- 3. scbt.com [scbt.com]
- 4. 14062-25-0 Cas No. | Ethyl 4-bromophenylacetate | Apollo [store.apolloscientific.co.uk]
- 5. Ethyl 4-bromophenylacetate | 14062-25-0 [chemicalbook.com]
- 6. Ethyl 4-bromophenylacetate synthesis - chemicalbook [chemicalbook.com]
- 7. Ethyl 2-(4-bromophenyl)acetate | C₁₀H₁₁BrO₂ | CID 7020609 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.co.uk [fishersci.co.uk]
- 10. Ethyl 4-Bromophenylacetate | 14062-25-0 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 11. Ethyl 4-bromophenylacetate(14062-25-0) ¹H NMR [m.chemicalbook.com]
- 12. spectrabase.com [spectrabase.com]
- 13. nbinno.com [nbinno.com]
- 14. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Physical and chemical properties of Ethyl 4-bromophenylacetate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b048488#physical-and-chemical-properties-of-ethyl-4-bromophenylacetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com